

Optimizing Propineb spray intervals for effective disease control

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Compound of Interest

Compound Name: *Propineb*
CAS No.: 35449-52-6
Cat. No.: B1229297

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Technical Support Center: Propineb Application & Optimization

Executive Summary & Core Mechanism

Propineb is a polymeric dithiocarbamate fungicide (FRAC Code M03) containing approximately 20% Zinc. Unlike systemic fungicides, **Propineb** is a contact toxicant with multi-site activity. It acts as a protective barrier on the plant surface, releasing zinc ions and interfering with fungal enzyme systems (specifically sulfhydryl groups) to inhibit respiration.

Critical Success Factor: Because **Propineb** does not translocate within the plant, coverage is king. Optimization is not just about "how often" (interval) but "how well" (coverage maintenance). The spray interval is dictated by three rate-limiting factors:

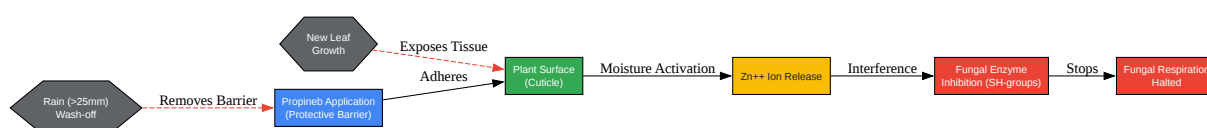
- New Growth Dilution: Rapidly expanding tissue (e.g., apple green tip) outgrows the protective layer.

- Environmental Degradation: UV and moisture degrade residues (Half-life: ~2.5 to 5 days on foliage).
- Wash-off: Rainfall >25mm significantly removes the barrier.

Experimental Design: The "Self-Validating" Interval Protocol

Do not rely on a static label interval (e.g., "every 7 days") for research trials. Use this dynamic protocol to validate the optimal interval for your specific pathosystem.

Workflow Visualization: Mode of Action & Failure Points



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Figure 1: Mechanism of Action and Environmental Failure Points. Note that rain and new growth physically bypass the chemical intervention.

Step-by-Step Optimization Protocol

Objective: Determine the Maximum Effective Interval (MEI) without compromising control.

- Baseline Calibration (Day 0):
 - Apply **Propineb** at the label rate (typically 1.5 - 2.0 kg/ha).
 - Metric: Verify coverage using water-sensitive paper. Aim for 50-70 droplets/cm².
- The "Half-Life" Check (Day 3-5):

- **Propineb** residues decline rapidly.[1][2][3] In high-UV or wet conditions, the half-life on leaf surfaces is approximately 2.5 to 3 days [1, 2].
- Action: If >15mm rain occurs within 24 hours, reset the interval (re-spray).
- Disease Pressure Calculation:
 - Use a predictive model (e.g., Mills Table for Apple Scab).
 - High Pressure: Interval = 5-7 days.[4]
 - Low Pressure: Interval = 10-14 days.[5]
- Assessment (Day 14):
 - Compare disease incidence on "New Growth" vs. "Old Growth."
 - Result: If infection is only on new leaves, your interval is too long for the crop growth rate, not the chemical persistence.

Troubleshooting Guide: Diagnostics & Solutions

Scenario A: "I sprayed every 7 days, but I still see infection."

Potential Cause	Diagnostic Question	Technical Solution
Rapid Growth Dilution	Did the crop canopy area double since the last spray?	Shorten Interval: During rapid vegetative stages (e.g., V2-V6 in potatoes), shorten to 5 days. The fungicide didn't fail; the plant outgrew it.
Wash-off	Did it rain >20mm?	Re-application: Propineb is a surface protectant.[6] It is not systemic. Significant rain physically removes the barrier.
High Inoculum Load	Is the field history heavy with Venturia or Alternaria?	Tank Mix: Propineb is a Group M03 multi-site.[7] Mix with a systemic (e.g., DMI or SDHI) to attack established mycelium.

Scenario B: "I am seeing phytotoxicity (burning) on young leaves."

Potential Cause	Diagnostic Question	Technical Solution
Zinc Accumulation	Are you spraying sensitive crops (e.g., certain Brassica spp. or Cucurbits)?	Switch Chemistry: Propineb releases Zinc. Some crops (like Pakchoi) are sensitive to high Zn levels [3].[8] Switch to Mancozeb (Mn/Zn) or Metiram if Zn toxicity is suspected.
"Hot" Mix	Did you mix with EC formulations or Oils?	Incompatibility Check: Avoid mixing Propineb with emulsifiable concentrates (EC) or oils in hot weather (>28°C), as this increases cuticular penetration of Zn.

Data Analysis: Residue Decline & Safety

When designing trials for Maximum Residue Limit (MRL) compliance, use the following degradation kinetics data.

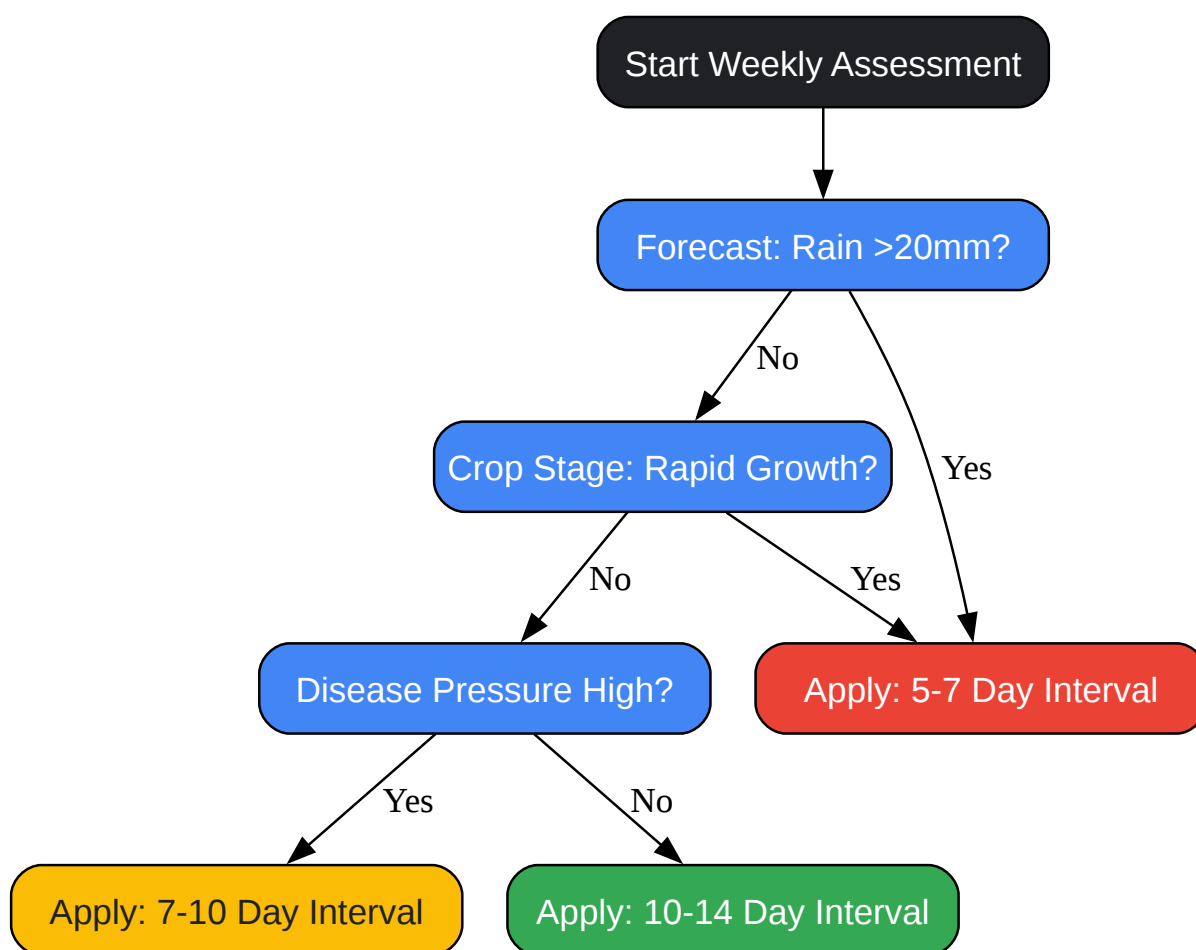
Table 1: Simulated Residue Decline (Potato/Tomato Foliage) Based on first-order kinetics under temperate field conditions [1, 4].

Days After Application (DAA)	% Residue Remaining	Status	Action Required
0	100%	Full Protection	None
3	~40 - 50%	Partial Protection	Re-spray if High Pressure
7	~10 - 15%	Critical Low	Mandatory Re-spray
14	< 5%	Unprotected	Re-infection likely

Note: The Pre-Harvest Interval (PHI) is typically 7-28 days depending on the crop to ensure CS2 residues fall below MRLs.

Decision Support System

Use this logic flow to determine your spray interval for the coming week.



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Figure 2: Decision Matrix for Spray Interval Adjustment.

Frequently Asked Questions (FAQ)

Q: Can I mix **Propineb** with alkaline products (e.g., Bordeaux mixture)? A: Caution.

Dithiocarbamates degrade rapidly in high pH environments (alkaline hydrolysis). If the tank mix pH > 9, the half-life of **Propineb** drops from days to minutes. Always buffer your spray water to pH 5.0 - 6.5.

Q: Why is **Propineb** preferred over Mancozeb in some apple scab trials? A: **Propineb** releases Zinc but contains no Manganese. In some specific apple varieties (e.g., Golden Delicious), Manganese can contribute to fruit russetting. **Propineb** is often "softer" on fruit finish in these specific cases, provided Zinc sensitivity is not an issue.

Q: How does **Propineb** fit into a resistance management strategy? A: **Propineb** is a Group M03 (Multi-site) fungicide. It has a very low risk of resistance. It should be used as the "tank-mix partner" for high-risk single-site fungicides (like SDHIs or Strobilurins) to protect them from resistance development.

References

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